

Application Notes and Protocols for Preparing (+)-Catechin-d3 Stock Solutions

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Compound of Interest

Compound Name: (+)-Catechin-d3

Cat. No.: B1158856

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This document provides a detailed protocol for the preparation of **(+)-Catechin-d3** stock solutions for use in various research and developmental applications. **(+)-Catechin-d3** is a deuterated form of (+)-Catechin, a natural flavonoid with antioxidant properties. The labeling with deuterium makes it a valuable internal standard in mass spectrometry-based quantitative analysis.

Data Presentation

A summary of the key quantitative data for **(+)-Catechin-d3** and its non-deuterated analog, (+)-Catechin, is presented in the table below for easy reference and comparison.

Property	(+)-Catechin-d3	(+)-Catechin	Source(s)
Molecular Formula	C ₁₅ H ₁₁ D ₃ O ₆	C ₁₅ H ₁₄ O ₆	[1]
Molecular Weight	293.29 g/mol	290.27 g/mol	[1][2][3]
Appearance	Crystalline solid	Crystalline solid	[4]
Solubility in DMSO	Approx. 50 mg/mL	Approx. 50 mg/mL	[4][5]
Solubility in Ethanol	Approx. 100 mg/mL	Approx. 100 mg/mL	[4]
Solubility in DMF	Approx. 100 mg/mL	Approx. 100 mg/mL	[4]
Solubility in Water	Low	Approx. 1.6 mg/mL in PBS (pH 7.2)	[4]
Storage Temperature	-20°C	-20°C	[4]
Long-term Stability	≥ 4 years (as solid)	≥ 4 years (as solid)	[4]

Experimental Protocol: Preparation of (+)-Catechin-d3 Stock Solution

This protocol outlines the steps for preparing a 10 mg/mL stock solution of **(+)-Catechin-d3** in Dimethyl Sulfoxide (DMSO). This concentration is suitable for subsequent dilution to working concentrations for a variety of experimental needs.

Materials

- **(+)-Catechin-d3** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Inert gas (e.g., nitrogen or argon)
- Calibrated analytical balance
- Microcentrifuge tubes or amber glass vials
- Calibrated micropipettes and sterile tips

- Vortex mixer

Procedure

- Equilibration: Before opening, allow the vial of **(+)-Catechin-d3** to warm to room temperature to prevent condensation of moisture on the compound.
- Weighing: Accurately weigh the desired amount of **(+)-Catechin-d3** using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mg/mL stock solution, weigh 10 mg of the compound.
- Dissolution:
 - Transfer the weighed **(+)-Catechin-d3** to a sterile microcentrifuge tube or an amber glass vial.
 - Add the appropriate volume of anhydrous DMSO. For a 10 mg/mL solution, add 1 mL of DMSO to 10 mg of the compound.
 - Purge the headspace of the tube or vial with an inert gas (e.g., nitrogen or argon) to minimize oxidation.^[4]
 - Tightly cap the tube or vial.
- Mixing: Vortex the solution until the **(+)-Catechin-d3** is completely dissolved. Gentle warming (e.g., in a 37°C water bath) can be used to aid dissolution if necessary.
- Storage:
 - For short-term storage (up to a few weeks), store the stock solution at 2-8°C.
 - For long-term storage, aliquot the stock solution into smaller volumes in tightly sealed vials and store at -20°C or -80°C to avoid repeated freeze-thaw cycles.

Preparation of Working Solutions

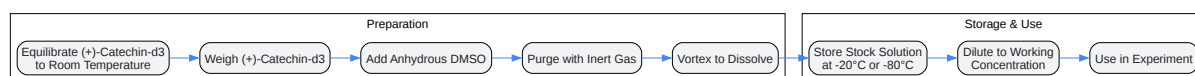
To prepare working solutions, dilute the stock solution in the appropriate aqueous buffer or cell culture medium immediately before use.^[4] It is crucial to ensure that the final concentration of

the organic solvent (e.g., DMSO) is low enough to not affect the biological system being studied.[4]

Diagrams

Experimental Workflow

The following diagram illustrates the key steps in the preparation of a **(+)-Catechin-d3** stock solution.

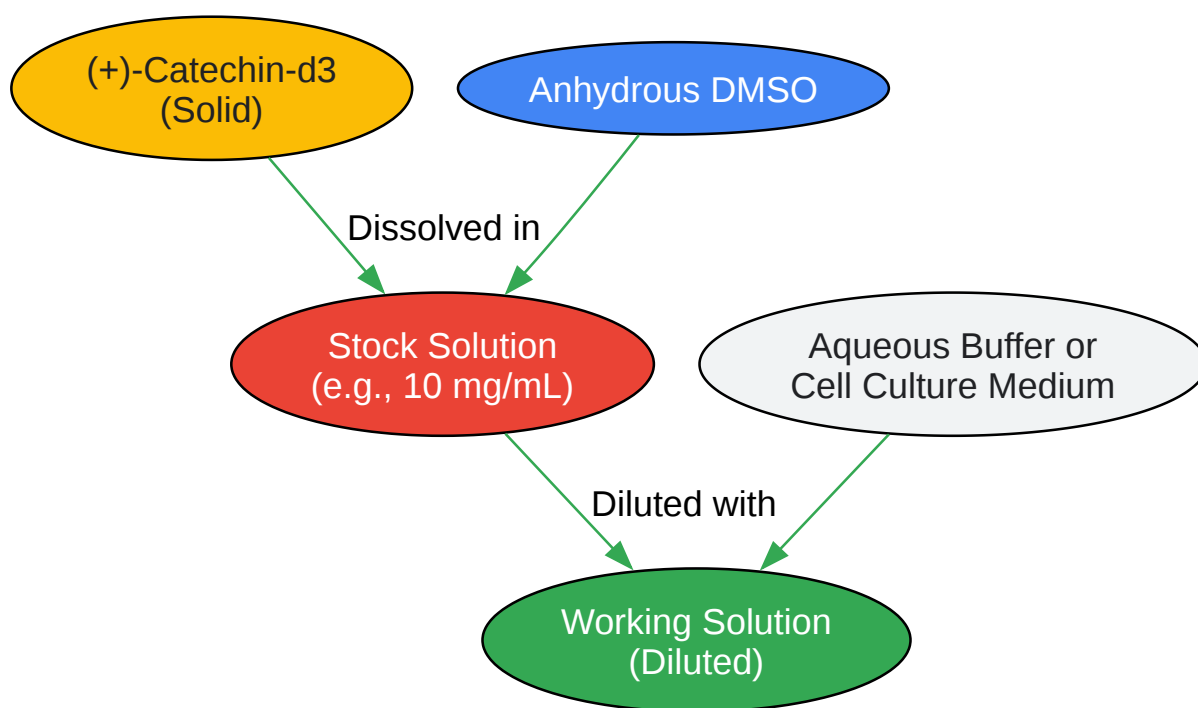


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Caption: Workflow for preparing **(+)-Catechin-d3** stock solution.

Logical Relationship of Components

This diagram shows the relationship between the compound, solvent, and resulting solutions.



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Caption: Components for **(+)-Catechin-d3** solution preparation.

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